

Solubility Profile of Benzyl Eugenol in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Benzyl eugenol*

Cat. No.: *B1266381*

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Abstract

This technical guide provides a comprehensive overview of the solubility of **benzyl eugenol**, a key fragrance and flavor compound. Due to a lack of available quantitative data for **benzyl eugenol**, this document presents solubility data for its structural isomer, benzyl isoeugenol, as a close surrogate. This guide includes a detailed, generalized experimental protocol for determining the solubility of aromatic ethers in common organic solvents, based on established methodologies. Additionally, a visual representation of the experimental workflow is provided to aid in laboratory application. This document aims to be a valuable resource for professionals in research, development, and formulation who work with this class of compounds.

Introduction to Benzyl Eugenol

Benzyl eugenol is an aromatic ether recognized for its warm, spicy, and balsamic floral scent. Structurally, it is the benzyl ether of eugenol. While its primary applications are in the fragrance and flavor industries, understanding its solubility is crucial for formulation, quality control, and in broader research contexts such as toxicology and environmental fate studies.

Chemical Structure:

- IUPAC Name: 2-methoxy-1-(phenylmethoxy)-4-(2-propenyl)benzene

- CAS Number: 57371-42-3
- Molecular Formula: C₁₇H₁₈O₂
- Molecular Weight: 254.32 g/mol

An estimated water solubility for **benzyl eugenol** is 2.008 mg/L at 25°C[1].

Solubility Data of Benzyl Isoeugenol (Structural Isomer)

Quantitative solubility data for **benzyl eugenol** in common organic solvents is not readily available in published literature. However, extensive data exists for its structural isomer, benzyl isoeugenol (CAS No: 120-11-6). Benzyl isoeugenol shares the same molecular formula and a very similar structure, with the only difference being the position of the double bond in the propenyl group. While not identical, the solubility behavior of these two isomers is expected to be very similar. The following table summarizes the available quantitative solubility data for benzyl isoeugenol.

Solvent	CAS Number	Solubility (g/100 mL)	Temperature (°C)
Alcohols			
Ethanol	64-17-5	Soluble	Not Specified
Methanol	67-56-1	Not Quantified	Not Specified
Isopropanol	67-63-0	Not Quantified	Not Specified
Esters			
Ethyl Acetate	141-78-6	Not Quantified	Not Specified
Halogenated Solvents			
Chloroform	67-66-3	Not Quantified	Not Specified
Aromatic			
Hydrocarbons			
Toluene	108-88-3	Not Quantified	Not Specified
Ketones			
Acetone	67-64-1	Not Quantified	Not Specified
Ethers			
Diethyl Ether	60-29-7	Not Quantified	Not Specified
Amides			
Dimethylformamide (DMF)	68-12-2	Not Quantified	Not Specified
Sulfoxides			
Dimethyl Sulfoxide (DMSO)	67-68-5	Not Quantified	Not Specified
Oils			
Paraffin Oil	8012-95-1	Soluble	Not Specified

Disclaimer: This data is for benzyl isoeugenol, a structural isomer of **benzyl eugenol**. While their solubility properties are expected to be similar, experimental verification for **benzyl eugenol** is recommended.

Qualitative assessments consistently describe benzyl isoeugenol as soluble in organic solvents and oils, and insoluble in water[2][3][4].

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a solid aromatic ether like **benzyl eugenol** in an organic solvent. This method is based on the principles outlined in standard laboratory procedures and OECD guidelines for chemical testing[5][6][7][8].

Objective: To determine the saturation concentration of **benzyl eugenol** in a specific organic solvent at a controlled temperature.

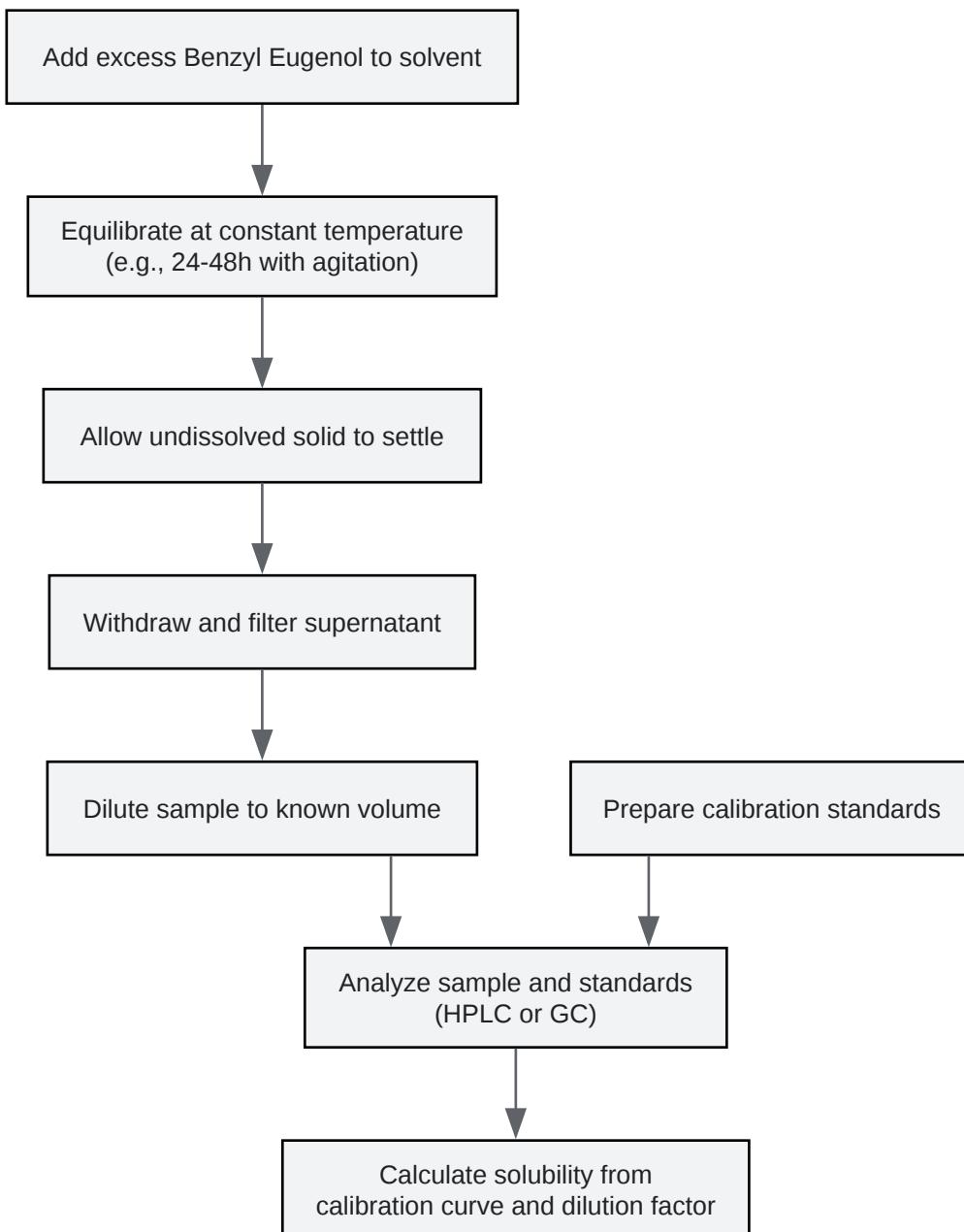
Materials:

- **Benzyl eugenol** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (± 0.1 mg)
- Glass vials with screw caps
- Thermostatically controlled shaker or water bath
- Vortex mixer
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector (e.g., UV-Vis or MS)

Procedure:

- Preparation of a Saturated Solution: a. Add an excess amount of **benzyl eugenol** to a glass vial. b. Accurately pipette a known volume of the organic solvent into the vial. c. Securely cap the vial and place it in a thermostatically controlled shaker set to a constant temperature (e.g., 25°C). d. Equilibrate the mixture for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached. The equilibration time should be determined empirically by taking measurements at different time points until the concentration plateaus. e. Periodically, gently agitate the mixture using a vortex mixer to enhance dissolution.
- Sample Preparation for Analysis: a. After equilibration, allow the vial to stand undisturbed in the thermostatic bath for at least 24 hours to allow undissolved solid to settle. b. Carefully withdraw a sample of the supernatant using a syringe. c. Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved microparticles. d. Accurately dilute the filtered sample with the same organic solvent to a concentration that falls within the linear range of the analytical instrument.
- Quantitative Analysis: a. Prepare a series of standard solutions of **benzyl eugenol** of known concentrations in the chosen solvent. b. Analyze the standard solutions using a validated HPLC or GC method to generate a calibration curve. c. Analyze the diluted sample solution under the same conditions. d. Determine the concentration of **benzyl eugenol** in the diluted sample by interpolating from the calibration curve.
- Calculation of Solubility: a. Calculate the concentration of **benzyl eugenol** in the original saturated solution, taking into account the dilution factor. b. Express the solubility in appropriate units, such as g/100 mL or mol/L.

Workflow for Solubility Determination



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